

reducing fluorocarbon film formation during SiO₂ etching with CF₄ plasma

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Compound of Interest

Compound Name: Carbon tetrafluoride

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Technical Support Center: SiO₂ Etching with CF₄ Plasma

Welcome to the technical support center for SiO₂ etching using CF₄ plasma. This resource is designed for researchers, scientists, and drug development professionals to troubleshoot and optimize their etching processes. Here you will find answers to frequently asked questions, detailed troubleshooting guides, experimental protocols, and data to help you manage and reduce fluorocarbon film formation during your experiments.

Frequently Asked Questions (FAQs)

Q1: What is the primary cause of fluorocarbon polymer formation during SiO₂ etching with CF₄ plasma?

A1: Fluorocarbon polymer formation is an inherent part of the SiO₂ etching process with fluorocarbon gases like CF₄. The plasma dissociates CF₄ molecules into fluorine (F) radicals and CF_x (x=1-3) radicals.^[1] While F radicals are the primary etchant for SiO₂, the CF_x radicals

can polymerize on surfaces. This polymerization is particularly pronounced when there is a high concentration of CF_x radicals relative to F radicals.[2][3][4]

Q2: Why is it sometimes necessary to have a controlled amount of fluorocarbon film?

A2: A thin, controlled layer of fluorocarbon polymer is crucial for achieving high selectivity when etching SiO₂ over silicon (Si).[5][6] This film forms more readily on Si than on SiO₂, effectively passivating the Si surface and preventing it from being etched while allowing the SiO₂ etching to proceed.[6] The key is to manage the film's thickness to prevent it from inhibiting the SiO₂ etch rate.[7][8]

Q3: How does adding Oxygen (O₂) to the CF₄ plasma help in reducing fluorocarbon film formation?

A3: Adding O₂ to the CF₄ plasma is a common method to control polymer deposition.[3][4] Oxygen radicals (O) generated in the plasma react with the carbon in the fluorocarbon film to form volatile products like CO, CO₂, and COF₂, effectively "cleaning" the surface.[9][10][11] This process also increases the concentration of fluorine radicals, which enhances the SiO₂ etch rate up to a certain O₂ percentage.[9][10][11] However, an excessive amount of O₂ can lead to the oxidation of the silicon surface.[2][3][4]

Q4: What is the role of Hydrogen (H₂) addition to the CF₄ plasma?

A4: Adding H₂ to a CF₄ plasma tends to increase fluorocarbon film formation.[12][13] Hydrogen atoms scavenge fluorine radicals to form HF, which is a stable molecule.[12] This reduces the F-to-CF_x ratio in the plasma, promoting polymerization.[3][12] This effect can be beneficial for increasing the selectivity of SiO₂ etching over Si.[5][14]

Q5: How do plasma power and pressure influence fluorocarbon deposition?

A5:

- Power: Increasing the RF power generally leads to a higher degree of dissociation of CF₄, producing more F radicals. This can help in reducing the polymer deposition rate.[15] Higher ion energy (bias power) can also physically sputter the polymer film, reducing its thickness. [7][8]

- **Pressure:** The effect of pressure is more complex. Higher pressure can lead to a higher concentration of polymer precursors but also a lower electron temperature, which might reduce the dissociation of CF₄.^[16] The overall effect on deposition rate depends on the balance between these competing factors.^[16]

Troubleshooting Guides

This section provides solutions to common problems encountered during SiO₂ etching with CF₄ plasma.

Issue 1: Excessive Polymer Deposition Leading to Etch Stop

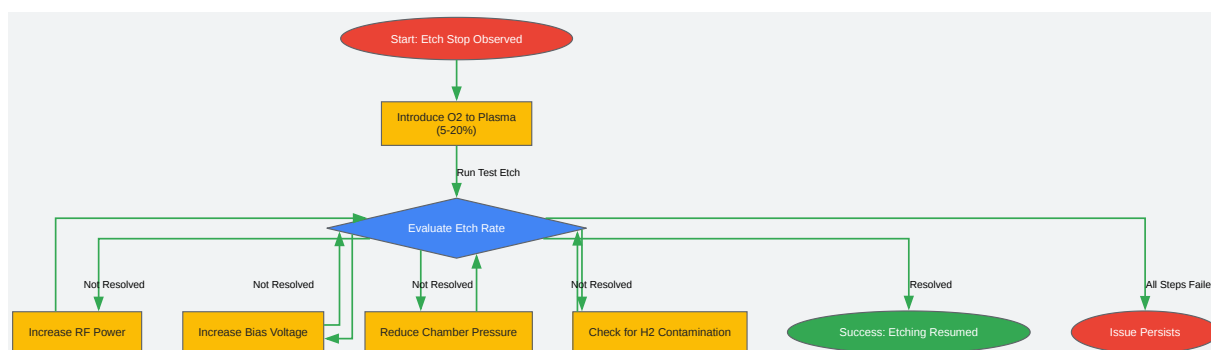
Q: My SiO₂ etch rate has significantly decreased or stopped completely, and I observe a thick film on my substrate. How can I resolve this?

A: This is a classic case of excessive fluorocarbon polymerization. Here are the steps to troubleshoot this issue:

- **Introduce Oxygen (O₂):** The most effective way to combat excessive polymer is to add a controlled amount of O₂ to your CF₄ plasma. Start with a small percentage (e.g., 5-10% of the total gas flow) and gradually increase it. The oxygen will react with the carbon in the polymer to form volatile byproducts.^{[9][17]}
- **Increase RF Power:** Higher RF power will increase the plasma density and the dissociation of CF₄, leading to a higher concentration of fluorine radicals that can etch both the SiO₂ and the polymer.^[15]
- **Increase Bias Voltage:** A higher bias voltage will increase the energy of ions bombarding the substrate, which can physically sputter away the polymer film.^{[7][8]} Be cautious, as excessively high bias can cause substrate damage.
- **Reduce Process Pressure:** Lowering the pressure can sometimes reduce the concentration of polymerizing radicals (CF_x) in the plasma.^[16]
- **Check for Hydrogen Contamination:** Unintended hydrogen sources (e.g., from photoresist) can scavenge fluorine and promote polymerization.^{[12][13]} Ensure your chamber is clean

and your photoresist is properly baked.

Below is a troubleshooting workflow for this issue:



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Troubleshooting workflow for etch stop due to polymer deposition.

Issue 2: Poor Selectivity to Silicon (Si)

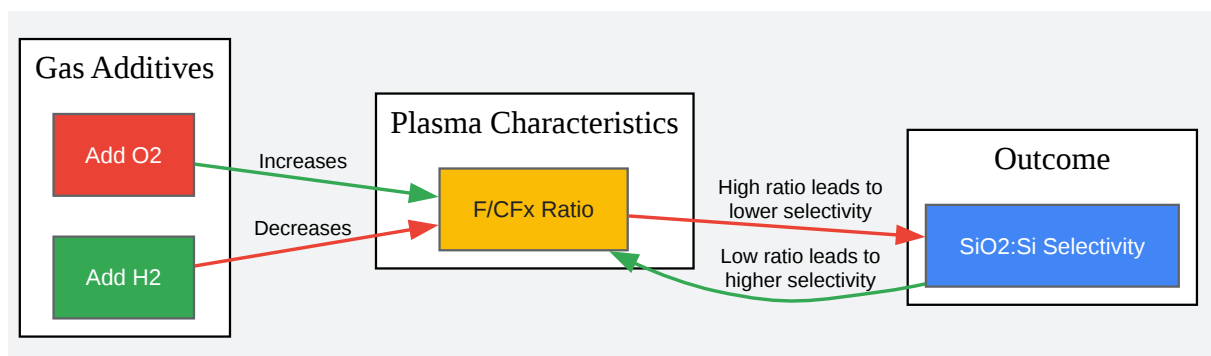
Q: I am etching through my silicon underlayer. How can I improve the etch selectivity of SiO₂ over Si?

A: Poor selectivity is often due to insufficient fluorocarbon passivation on the silicon surface.

- Reduce or Eliminate O₂: Oxygen addition, while great for removing polymer, will also remove the protective layer from the silicon, reducing selectivity.[18] Try reducing the O₂ flow rate or removing it completely.

- **Add Hydrogen (H₂):** Adding a small amount of H₂ will consume free fluorine radicals, promoting the formation of a more robust polymer film on the silicon surface and thus increasing selectivity.[5][12][13]
- **Use a More Polymerizing Gas:** Consider switching from CF₄ to a gas with a lower F/C ratio, such as CHF₃ or C₄F₈. [17][19] These gases naturally produce a more polymerizing plasma, which enhances selectivity.
- **Lower Bias Voltage:** High ion energy can sputter the protective polymer layer off the silicon. Reducing the bias voltage can help maintain this passivation layer.

The relationship between gas additives and selectivity is illustrated below:



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Effect of gas additives on SiO₂:Si selectivity.

Data Presentation

Table 1: Effect of O₂ Addition to CF₄ Plasma on Etch Rates

O2 in CF4 (%)	SiO2 Etch Rate (Normalized)	Si Etch Rate (Normalized)	F Atom Density (Normalized)
0	1.0	1.0	1.0
10	1.5	1.2	1.8
20	2.0	1.3	2.5
30	1.8	1.1	2.2
40	1.4	0.9	1.7

Note: Data is illustrative and compiled from trends reported in literature.[\[9\]](#)[\[10\]](#)[\[11\]](#) The optimal O2 percentage can vary based on specific process conditions.

Table 2: Comparison of Fluorocarbon Gases for SiO2 Etching

Gas	Typical SiO2 Etch Rate (nm/min)	Typical SiO2:Si Selectivity	Polymerization Tendency
CF4	~53	~1.2:1	Low
CHF3	~32	~16:1	High
C4F8	Varies	High	Very High

Data is based on a comparative study under specific RIE conditions.[\[19\]](#) Rates and selectivities are highly dependent on plasma parameters.

Experimental Protocols

Protocol 1: Baseline SiO2 Etching with CF4 Plasma

Objective: To establish a baseline process for etching SiO2 with minimal polymer deposition.

Materials:

- Silicon wafer with a thermally grown SiO2 layer (target thickness: 500 nm)

- Photoresist patterned with desired features
- Reactive Ion Etching (RIE) system

Methodology:

- Chamber Cleaning: Run a 10-minute O₂ plasma clean (50 sccm O₂, 200 W RF power, 100 mTorr) to ensure the chamber is free from residual fluorocarbon polymers.
- Wafer Loading: Load the patterned SiO₂ wafer into the RIE chamber.
- Process Parameters:
 - Gas Flow: CF₄ at 40 sccm, O₂ at 5 sccm (a 12.5% O₂ mixture).
 - Pressure: 50 mTorr.
 - RF Power: 150 W.
 - Substrate Temperature: 20°C.
- Plasma Ignition: Ignite the plasma and etch for a predetermined time calculated to etch approximately 400 nm of SiO₂.
- Process Termination: Turn off the RF power and gas flows.
- Wafer Unloading: Vent the chamber and unload the wafer.
- Analysis:
 - Measure the etched depth using a profilometer or ellipsometer.
 - Examine the surface for polymer residue using scanning electron microscopy (SEM).

Protocol 2: High-Selectivity SiO₂ Etching using H₂ Additive

Objective: To achieve high etch selectivity of SiO₂ over Si.

Materials:

- Silicon wafer with a patterned SiO₂ layer on a silicon substrate.
- RIE system.

Methodology:

- Chamber Cleaning: Perform an O₂ plasma clean as described in Protocol 1.
- Wafer Loading: Load the wafer into the RIE chamber.
- Process Parameters:
 - Gas Flow: CF₄ at 40 sccm, H₂ at 10 sccm.
 - Pressure: 70 mTorr.
 - RF Power: 100 W.
 - Substrate Temperature: 20°C.
- Etching: Ignite the plasma and perform the etch. An over-etch of 20-30% is recommended to ensure complete SiO₂ removal.
- Process Termination and Unloading: Follow the standard procedure.
- Analysis:
 - Measure the etched depth in both the SiO₂ and Si regions to calculate selectivity.
 - Use SEM to inspect for any "trenching" or "notching" at the SiO₂/Si interface.

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